

Technical Guide: o-Tolyl-acetyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o*-Tolyl-acetyl chloride

Cat. No.: B159740

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **o-tolyl-acetyl chloride** (2-(o-tolyl)acetyl chloride), a key reagent in organic synthesis and drug discovery. This document details its physicochemical properties, synthesis, reactivity, and safety protocols, presenting data in a structured format for ease of reference.

Physicochemical Properties

o-Tolyl-acetyl chloride is a reactive acyl chloride used to introduce the o-tolylacetyl moiety into molecules. Its properties are summarized below.

Property	Value	Reference
Molecular Weight	168.62 g/mol	
Molecular Formula	C ₉ H ₉ ClO	
CAS Number	10166-09-3	
Appearance	Colorless to light yellow clear liquid	
Boiling Point	84 °C @ 1.5 mmHg	
Density	1.146 g/cm ³ (predicted)	
Synonyms	2-(o-tolyl)acetyl chloride, 2-Methylphenylacetyl chloride, o-Methylphenylacetyl chloride	

Synthesis

o-Tolyl-acetyl chloride is typically synthesized from o-tolylacetic acid by treatment with a chlorinating agent, such as thionyl chloride (SOCl₂). The reaction proceeds via a nucleophilic acyl substitution mechanism.

Experimental Protocol: Synthesis of o-Tolyl-acetyl Chloride

This protocol is adapted from the synthesis of a structurally similar acyl chloride.[\[1\]](#)

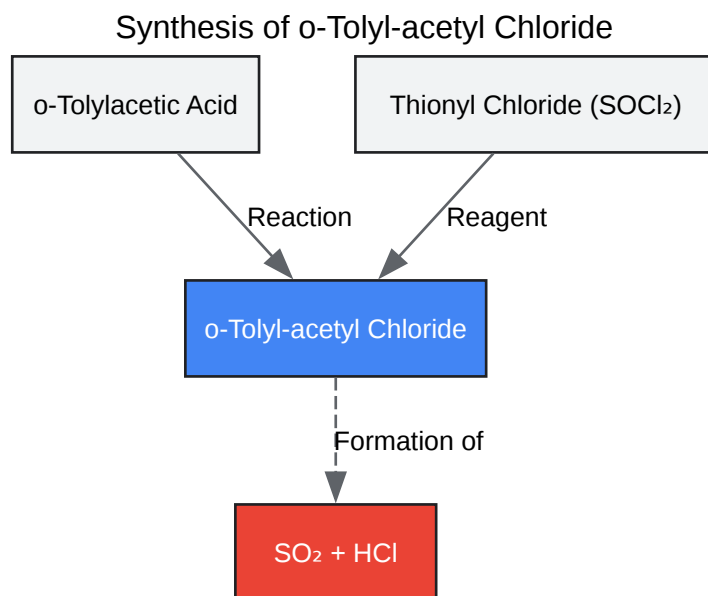
Materials:

- o-Tolylacetic acid
- Thionyl chloride (SOCl₂)
- Dry dichloromethane (DCM, as solvent if necessary)
- Round-bottomed flask

- Reflux condenser with a gas outlet to a scrubbing system (to neutralize HCl and SO₂ byproducts)
- Magnetic stirrer and stir bar
- Heating mantle
- Vacuum source for distillation

Procedure:

- In a dry round-bottomed flask equipped with a magnetic stir bar and a reflux condenser, add o-tolylacetic acid.
- Slowly add an excess of thionyl chloride (approximately 2 equivalents) to the flask. The reaction can be performed neat or in an inert solvent like dry dichloromethane.
- Heat the reaction mixture to reflux (the temperature of the oil bath can be set to around 80-90 °C) for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).^[2]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Excess thionyl chloride is removed by distillation, initially at atmospheric pressure, followed by vacuum distillation to obtain the crude **o-tolyl-acetyl chloride**.^[1] For sensitive subsequent reactions, further purification by fractional distillation under reduced pressure may be necessary.



[Click to download full resolution via product page](#)

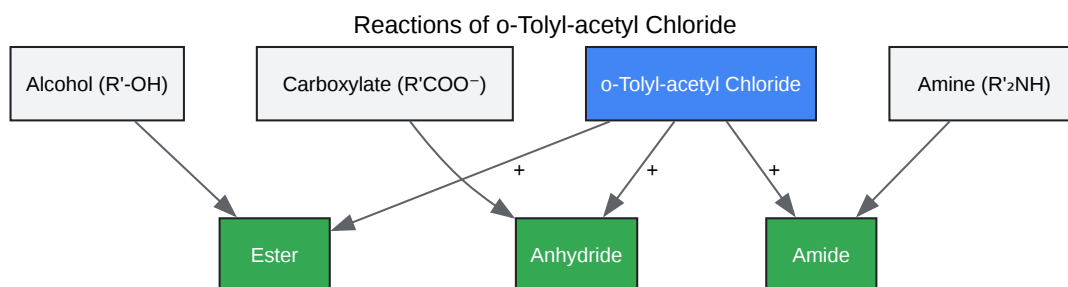
Fig. 1: Synthesis of **o-Tolyl-acetyl Chloride**.

Reactivity and Applications

As an acyl chloride, **o-tolyl-acetyl chloride** is a versatile electrophile for introducing the 2-methylphenylacetyl group. Its reactivity is centered on nucleophilic acyl substitution.

Nucleophilic Acyl Substitution

o-Tolyl-acetyl chloride readily reacts with various nucleophiles to form a range of derivatives. This is a fundamental reaction in the synthesis of pharmaceuticals and other fine chemicals.



[Click to download full resolution via product page](#)

Fig. 2: Nucleophilic Acyl Substitution Reactions.

Applications in Drug Development

The o-tolylacetyl moiety is incorporated into various molecular scaffolds to modulate their biological activity. For instance, it has been used in the synthesis of N-heterocyclic carbene (NHC) ligands for metal complexes that exhibit antibacterial properties. The introduction of this group can influence the lipophilicity and steric profile of a compound, which are critical for its pharmacokinetic and pharmacodynamic properties.

Spectroscopic Data (Predicted)

While experimental spectra for **o-tolyl-acetyl chloride** are not readily available in public databases, its expected spectroscopic features can be predicted based on its structure and data from similar compounds.

¹H NMR:

- Aromatic protons: Multiplets in the range of 7.1-7.4 ppm.
- Methylene protons (-CH₂-): A singlet around 4.1 ppm.[3]
- Methyl protons (-CH₃): A singlet around 2.3 ppm.[4]

^{13}C NMR:

- Carbonyl carbon ($\text{C}=\text{O}$): A signal in the range of 170-175 ppm.
- Aromatic carbons: Signals between 125-140 ppm.
- Methylene carbon ($-\text{CH}_2-$): A signal around 45-50 ppm.
- Methyl carbon ($-\text{CH}_3$): A signal around 18-20 ppm.

Infrared (IR) Spectroscopy:

- $\text{C}=\text{O}$ stretch: A strong, sharp absorption band in the region of 1780-1815 cm^{-1} .^[5]
- $\text{C}-\text{Cl}$ stretch: A band in the range of 650-850 cm^{-1} .
- Aromatic $\text{C}-\text{H}$ stretch: Signals above 3000 cm^{-1} .
- Aliphatic $\text{C}-\text{H}$ stretch: Signals just below 3000 cm^{-1} .

Safety and Handling

o-Tolyl-acetyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.

Hazard Statements:

- Causes severe skin burns and eye damage.
- May be corrosive to metals.
- Reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.

Precautionary Measures:

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[6]

- **Storage:** Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, and well-ventilated area. Keep away from water and moisture.
- **Spills:** Absorb spills with an inert, dry material and dispose of as hazardous waste. Do not use water to clean up spills.
- **First Aid:** In case of contact with skin or eyes, flush immediately with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air and seek medical attention. If swallowed, do not induce vomiting and seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 2024.sci-hub.st [2024.sci-hub.st]
- 3. rsc.org [rsc.org]
- 4. ETHYL O-TOLYLACETATE(40291-39-2) 1H NMR [m.chemicalbook.com]
- 5. Chemistry: Infrared spectra of acid chlorides [openchemistryhelp.blogspot.com]
- 6. reddit.com [reddit.com]
- To cite this document: BenchChem. [Technical Guide: o-Tolyl-acetyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159740#o-tolyl-acetyl-chloride-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com